

2-Chloro-2-(3-chloro-phenyl)-ethanol IUPAC name

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Compound of Interest

Compound Name: 2-Chloro-2-(3-chloro-phenyl)-ethanol

CAS No.: 886365-85-1

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An In-Depth Technical Guide to the Synthesis, Stability, and Application of Chloro-Substituted Phenyl-Ethanols

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive analysis of chloro-substituted phenyl-ethanols, with a primary focus on the nomenclature, stability, and synthesis of key isomers. We will first address the IUPAC nomenclature and inherent instability of the geminal halohydrin, 1-(3-chlorophenyl)-1-chloroethanol, a structure of significant theoretical interest. The guide will then pivot to a detailed exploration of its stable and synthetically valuable vicinal isomer, 2-chloro-1-(3-chlorophenyl)ethanol. This section will cover established and novel synthetic routes, including stereoselective methods, and discuss the compound's physical and chemical properties. Furthermore, we will delve into the analytical techniques for characterization and the potential applications of these compounds as crucial intermediates in the development of pharmaceuticals and other fine chemicals. This guide is intended to be a critical resource for

researchers engaged in organic synthesis and medicinal chemistry, offering both foundational knowledge and advanced practical insights.

Nomenclature and Structural Elucidation

The precise naming of chemical structures is paramount for unambiguous scientific communication. The compound of interest, initially described as "**2-Chloro-2-(3-chlorophenyl)-ethanol**," requires careful consideration of IUPAC nomenclature rules to arrive at its correct systematic name.

According to IUPAC guidelines, the principal functional group, in this case, the hydroxyl (-OH) group, dictates the suffix of the name and should be assigned the lowest possible locant on the parent carbon chain.^{[1][2][3]} The longest carbon chain containing the hydroxyl group is a two-carbon chain, thus the parent name is ethanol.

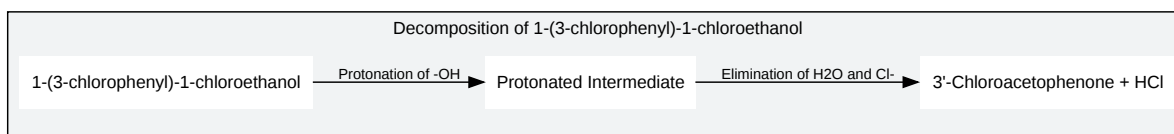
For the structure where a chloro group and a 3-chlorophenyl group are attached to the same carbon as the hydroxyl group, this carbon is designated as position 1. Therefore, the correct IUPAC name is 1-(3-chlorophenyl)-1-chloroethanol.

Conversely, the isomeric structure where the chloro and hydroxyl groups are on adjacent carbons is named 2-chloro-1-(3-chlorophenyl)ethanol, as the carbon bearing the higher priority hydroxyl group is assigned the lower number.^{[4][5]}

The Instability of Geminal Halohydrins: A Case Study of 1-(3-chlorophenyl)-1-chloroethanol

Geminal halohydrins, compounds possessing a halogen and a hydroxyl group on the same carbon, are notoriously unstable.^[6] This instability is a critical factor for any planned synthesis or application.

The primary decomposition pathway for geminal halohydrins is the facile elimination of a hydrogen halide (in this case, HCl) to form a stable carbonyl compound.^[6] For 1-(3-chlorophenyl)-1-chloroethanol, this would result in the formation of 3'-chloroacetophenone.



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Figure 1: Proposed decomposition pathway of 1-(3-chlorophenyl)-1-chloroethanol.

Due to this inherent instability, the isolation and utilization of 1-(3-chlorophenyl)-1-chloroethanol are exceptionally challenging, making its stable isomer, 2-chloro-1-(3-chlorophenyl)ethanol, a more practical and valuable target for synthetic chemists.

Synthesis and Properties of 2-chloro-1-(3-chlorophenyl)ethanol

The vicinal halohydrin, 2-chloro-1-(3-chlorophenyl)ethanol, is a stable and versatile synthetic intermediate. Its synthesis has been approached through various methods, primarily involving the reduction of the corresponding ketone.

Synthesis via Reduction of 2-chloro-1-(3-chlorophenyl)ethanone

The most common route to 2-chloro-1-(3-chlorophenyl)ethanol is the reduction of 2-chloro-1-(3-chlorophenyl)ethanone. This transformation can be achieved using a variety of reducing agents, with the choice of agent influencing the stereochemical outcome of the reaction.

3.1.1. Chemical Reduction

Standard reducing agents such as sodium borohydride (NaBH_4) can effectively reduce the ketone to the corresponding alcohol. This method is generally high-yielding but produces a racemic mixture of the (R)- and (S)-enantiomers.

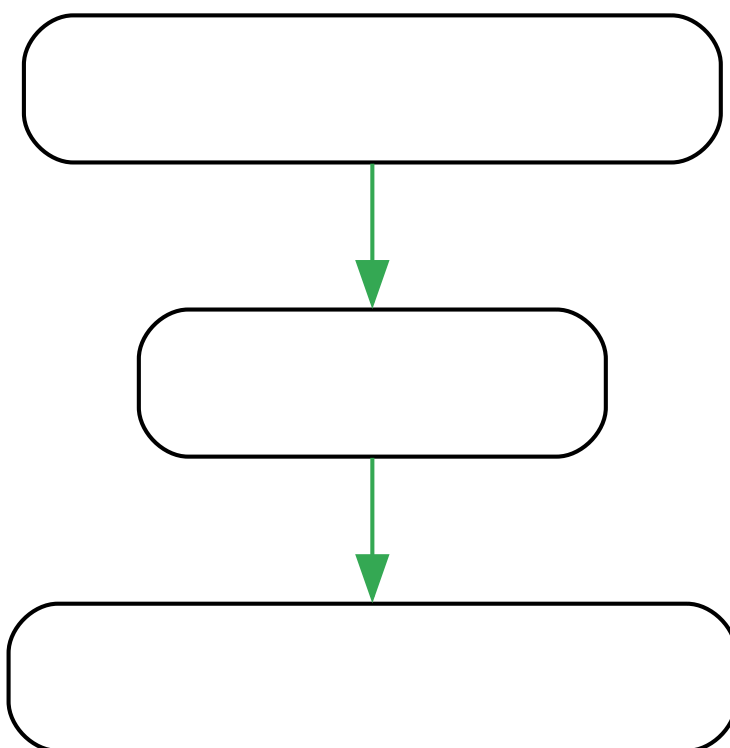
Experimental Protocol: Racemic Synthesis

- Dissolve 2-chloro-1-(3-chlorophenyl)ethanone in a suitable solvent, such as methanol or ethanol.

- Cool the solution to 0°C in an ice bath.
- Slowly add sodium borohydride in portions, maintaining the temperature below 5°C.
- Stir the reaction mixture at room temperature until the starting material is consumed (monitored by TLC).
- Quench the reaction by the slow addition of water.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the product by column chromatography on silica gel.

3.1.2. Biocatalytic Asymmetric Reduction

For the synthesis of enantiomerically pure 2-chloro-1-(3-chlorophenyl)ethanol, biocatalytic methods offer a highly efficient and environmentally benign alternative. The use of microorganisms such as *Geotrichum candidum* or baker's yeast can afford the desired enantiomer with high yield and excellent enantiomeric excess (ee).^{[7][8]}



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Figure 2: Biocatalytic synthesis of (S)-2-chloro-1-(3-chlorophenyl)ethanol.

Properties of 2-chloro-1-(3-chlorophenyl)ethanol

While a comprehensive experimental dataset is not readily available in a single source, the physicochemical properties can be estimated based on its structure and comparison to related compounds.

Property	Estimated Value/Description
Molecular Formula	C ₈ H ₈ Cl ₂ O
Molecular Weight	191.05 g/mol
Appearance	Likely a colorless to pale yellow oil or low-melting solid
Solubility	Soluble in organic solvents such as ethanol, methanol, and dichloromethane. Sparingly soluble in water.
Boiling Point	Expected to be elevated due to the presence of the hydroxyl group and chlorine atoms.
Chirality	Contains a chiral center at C1, existing as (R) and (S) enantiomers.

Analytical Characterization

The structural confirmation and purity assessment of 2-chloro-1-(3-chlorophenyl)ethanol are typically performed using a combination of spectroscopic and chromatographic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR are essential for confirming the connectivity of the atoms and the successful reduction of the ketone.
- Mass Spectrometry (MS): Provides information on the molecular weight and fragmentation pattern, confirming the elemental composition.
- Infrared (IR) Spectroscopy: Will show a characteristic broad absorption band for the hydroxyl group (O-H stretch) and absorptions corresponding to the C-Cl and aromatic C-H bonds.
- High-Performance Liquid Chromatography (HPLC): Used to determine the purity of the compound. Chiral HPLC is employed to determine the enantiomeric excess of stereoselective syntheses.

Applications in Organic Synthesis

2-chloro-1-(3-chlorophenyl)ethanol and its derivatives are valuable building blocks in the synthesis of more complex molecules, particularly in the pharmaceutical industry. The presence of multiple reactive sites—the hydroxyl group, the chloro group, and the aromatic ring—allows for a variety of subsequent chemical transformations.

One important application is in the synthesis of enantiopure epoxides, which are themselves versatile intermediates.[9]



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Figure 3: Conversion of 2-chloro-1-(3-chlorophenyl)ethanol to the corresponding epoxide.

Conclusion

While the geminal halohydrin 1-(3-chlorophenyl)-1-chloroethanol is of theoretical interest, its inherent instability makes it a challenging synthetic target. In contrast, its stable isomer, 2-chloro-1-(3-chlorophenyl)ethanol, is a readily accessible and highly useful synthetic intermediate. The development of stereoselective biocatalytic methods for its synthesis has further enhanced its value in the preparation of enantiomerically pure compounds for the pharmaceutical and fine chemical industries. This guide has provided a comprehensive overview of the nomenclature, stability, synthesis, and potential applications of these important chloro-substituted phenyl-ethanols, offering a valuable resource for researchers in the field.

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